

Application Note: 4,5-Dibromo-2-fluorocinnamic Acid as a Multifunctional Scaffold

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Compound of Interest

Compound Name: 4,5-Dibromo-2-fluorocinnamic acid

Cat. No.: B13727226

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Executive Summary & Rationale

4,5-Dibromo-2-fluorocinnamic acid is a highly functionalized phenylpropanoid derivative. Unlike simple cinnamic acids used as bulk commodities, this specific halogenation pattern renders it a high-value "Type II" scaffold for rational drug design.

Key Research Applications:

- **Fragment-Based Drug Discovery (FBDD):** The molecule offers three distinct vectors for modification: the carboxylic acid tail (solubility/binding), the 2-fluoro position (metabolic blocking/conformation control), and the 4,5-dibromo motif (halogen bonding or cross-coupling handles).
- **Bioisosteric Replacement:** It serves as a lipophilic, metabolically stable mimic of natural cinnamates, often used to inhibit enzymes like Phenylalanine Ammonia-Lyase (PAL) or Histone Deacetylases (HDACs).
- **Synthetic Intermediate:** A precursor for synthesizing fluorinated coumarins and polysubstituted styrenes via decarboxylation.

Chemical Profile & Handling

Physicochemical Properties (Predicted & Experimental)

Property	Value / Description	Note
Formula	C ₉ H ₅ Br ₂ FO ₂	
MW	323.94 g/mol	High Br contribution
Appearance	Off-white to pale yellow crystalline solid	Light sensitive
Solubility	DMSO (>50 mM), DMF, Methanol (warm)	Insoluble in water
pKa (Acid)	~4.0 (Predicted)	Acidic due to electron-withdrawing halogens
LogP	~4.2 (Predicted)	Highly Lipophilic
Melting Point	190–215°C (Decomposes)	Typical range for poly-halo cinnamates

Safety & Storage (HSE)

- Hazards: Causes skin irritation (H315), serious eye irritation (H319), and respiratory irritation (H335).
- Storage: Store at +2°C to +8°C, desiccated. Protect from light to prevent E-to-Z photoisomerization.

Synthetic Workflows & Protocols

Visualizing the Synthetic Utility

The following diagram illustrates the central role of this scaffold in generating diverse chemical libraries.

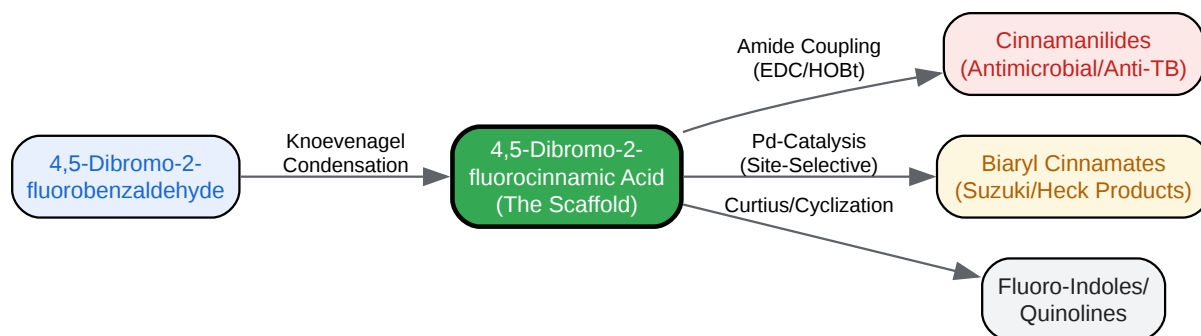


Fig 1: Synthetic divergence from the core scaffold.

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[1]

Protocol A: Synthesis via Knoevenagel Condensation

Use this protocol if you need to synthesize the compound from the aldehyde precursor.

Objective: Synthesize **4,5-dibromo-2-fluorocinnamic acid** from 4,5-dibromo-2-fluorobenzaldehyde.

Reagents:

- 4,5-Dibromo-2-fluorobenzaldehyde (1.0 eq)
- Malonic acid (1.2 eq)
- Pyridine (Solvent/Base)[1][2]
- Piperidine (Catalyst, 0.1 eq)

Step-by-Step Methodology:

- Setup: In a dry round-bottom flask equipped with a reflux condenser, dissolve the aldehyde (e.g., 5 mmol) and malonic acid (6 mmol) in anhydrous pyridine (10 mL).
- Catalysis: Add piperidine (approx. 5 drops or 0.5 mmol) to the mixture.

- Reaction: Heat the mixture to 80–90°C for 4–6 hours. Note: Evolution of CO₂ bubbles indicates decarboxylation of the intermediate.
- Work-up (Critical Step):
 - Cool the reaction mixture to 0°C in an ice bath.
 - Slowly pour the mixture into ice-cold 6M HCl (50 mL) with vigorous stirring. Caution: Pyridine neutralization is exothermic.
 - The product should precipitate as a white/yellow solid.
- Isolation: Filter the precipitate under vacuum. Wash the cake with cold water (3 x 20 mL) to remove pyridinium salts.
- Purification: Recrystallize from Ethanol/Water (3:1) or Glacial Acetic Acid.

Validation:

- ¹H NMR (DMSO-d₆): Look for the characteristic alkene doublets (J ≈ 16 Hz) at δ 6.5–7.8 ppm, confirming the trans (E) geometry.

Protocol B: Library Generation (Amide Coupling)

Use this protocol to generate "Cinnamanilide" derivatives for antimicrobial screening.

Context: Halogenated cinnamic amides have shown significant efficacy against Gram-positive bacteria (MRSA) and *M. tuberculosis* [1, 2].

Reagents:

- **4,5-Dibromo-2-fluorocinnamic acid** (1.0 eq)
- Amine partner (e.g., aniline, benzylamine) (1.1 eq)
- HATU or EDC·HCl (1.2 eq)
- DIPEA (2.0 eq)

- DMF (anhydrous)

Methodology:

- Activation: Dissolve the acid in DMF (0.2 M concentration). Add DIPEA and HATU. Stir for 15 minutes at Room Temperature (RT) to form the active ester.
- Coupling: Add the amine partner.
- Incubation: Stir at RT for 12–16 hours. Monitor by TLC (Mobile phase: 30% EtOAc/Hexane).
- Quench: Dilute with EtOAc, wash with 1M HCl, sat. NaHCO₃, and brine.
- Drying: Dry over MgSO₄ and concentrate.

Scientific Commentary: Structure-Activity Relationships (SAR)

The "Fluorine Effect"

The 2-fluoro substituent is not merely decorative. In biological systems, it serves two critical functions:

- Conformational Locking: Through electrostatic repulsion with the carbonyl oxygen, the 2-F atom forces the side chain into a non-planar conformation relative to the ring, potentially increasing selectivity for deep binding pockets.
- Metabolic Stability: It blocks the C2 position from oxidative metabolism (Phase I), prolonging the half-life of the pharmacophore.

The Dibromo-Motif & Halogen Bonding

The 4,5-dibromo pattern creates a highly lipophilic region with specific "sigma-holes" (regions of positive electrostatic potential on the halogen).

- Mechanism: These bromines can act as Lewis acids, forming halogen bonds with carbonyl backbone oxygens or nitrogen acceptors in the target protein [3].

- Application: Use this scaffold when standard hydrophobic interactions (Methyl/Ethyl groups) fail to achieve potency.

Analytical Quality Control

Standardization: Ensure the following parameters are met before using the material in bioassays.

Method	Parameter	Acceptance Criteria
HPLC	C18 Column, ACN/H ₂ O (+0.1% TFA)	Purity > 95% (Area under curve)
¹ H NMR	DMSO-d ₆	Integration of alkene protons = 1:1. No aldehyde peak (~10 ppm).
LC-MS	ESI (-) Mode	[M-H] ⁻ peak at 321/323/325 (Isotopic pattern 1:2:1)

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